

3-Amino-4-nitropyridine chemical properties and structure

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Compound of Interest

Compound Name: 3-Amino-4-nitropyridine

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An In-depth Technical Guide to **3-Amino-4-nitropyridine**: Chemical Properties and Structure
For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **3-Amino-4-nitropyridine**. It is intended for an audience of researchers, scientists, and professionals in the field of drug development and organic synthesis. This document consolidates key data into structured tables, outlines experimental protocols, and provides visual diagrams to illustrate its structure and synthesis workflow. **3-Amino-4-nitropyridine** is a substituted pyridine derivative with applications as a versatile intermediate in the synthesis of more complex molecules, including pharmaceutically active compounds.

Chemical Identity and Structure

3-Amino-4-nitropyridine is an aromatic heterocyclic compound. The structure consists of a pyridine ring substituted with an amino group (-NH₂) at the 3-position and a nitro group (-NO₂) at the 4-position.

Table 1: Chemical Identifiers for **3-Amino-4-nitropyridine**

Identifier	Value
IUPAC Name	4-nitropyridin-3-amine[1]
CAS Number	13505-02-7[1]
Molecular Formula	C ₅ H ₅ N ₃ O ₂ [1]
SMILES	C1=CN=C(C=C1N)--INVALID-LINK--[O-]
InChI	InChI=1S/C5H5N3O2/c6-4-3-7-2-1-5(4)8(9)10/h1-3H,6H2[1]
InChIKey	SXIUYRNIWXQXEA-UHFFFAOYSA-N

Note: Some chemical suppliers and databases may use the isomeric name 4-Amino-3-nitropyridine (CAS 1681-37-4) which has the amino and nitro groups at the 4 and 3 positions, respectively. Careful verification of the specific isomer is crucial for experimental work.

Physicochemical Properties

The physicochemical properties of **3-Amino-4-nitropyridine** are summarized below. These properties are essential for its handling, storage, and application in chemical reactions.

Table 2: Physicochemical Properties of **3-Amino-4-nitropyridine**

Property	Value	Source
Molecular Weight	139.11 g/mol	[1]
Appearance	Yellow powder/solid	[2]
Melting Point	205 °C	[3]
Solubility	Soluble in common organic solvents like ethanol and dichloromethane; less soluble in water.[4][5]	
pKa	Data not readily available	
LogP	0.6	[1]

Synthesis and Experimental Protocols

3-Amino-4-nitropyridine and its isomers are typically synthesized through the nitration of an aminopyridine precursor. The following is a representative experimental protocol for the synthesis of the related isomer, 4-Amino-3-nitropyridine, which illustrates the general methodology.

Synthesis of 4-Amino-3-nitropyridine from 4-Aminopyridine[6]

Materials:

- Pyridin-4-amine (5.0 g, 50.0 mmol)
- Concentrated sulfuric acid (20 mL)
- Fuming nitric acid (2.5 mL)
- Ice
- Ammonia solution

Equipment:

- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Dropping funnel
- Heating mantle
- Filtration apparatus

Procedure:

- Dissolve pyridin-4-amine (5.0 g) in concentrated sulfuric acid (20 mL) in a round-bottom flask, maintaining the temperature with an ice bath.
- Slowly add fuming nitric acid (2.5 mL) dropwise to the solution, ensuring the reaction temperature remains between 0-10 °C.
- After the addition is complete, continue stirring the reaction mixture at 0-10 °C for 5 hours.
- Allow the mixture to warm to room temperature, then heat it to 90°C for 3 hours.
- Cool the reaction mixture to room temperature and stir overnight.
- Slowly pour the reaction mixture into ice water.
- Neutralize the solution by adjusting the pH to 7 with ammonia.
- Collect the resulting yellow precipitate by filtration.
- Dry the precipitate under reduced pressure to yield 4-amino-3-nitropyridine.

Purification: The crude product can be purified by recrystallization from a suitable solvent such as an ethanol/water mixture.

Analysis: The identity and purity of the synthesized compound can be confirmed using various analytical techniques, including:

- Mass Spectrometry: To confirm the molecular weight.[\[6\]](#)
- FTIR and FT-Raman Spectroscopy: To identify characteristic functional groups.[\[7\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure.[\[7\]](#)

Spectroscopic and Reactivity Profile

Spectroscopic Characterization: Detailed spectroscopic studies of 4-amino-3-nitropyridine have been performed.[\[7\]](#) Fourier Transform Infrared (FTIR) and FT-Raman spectra have been recorded and analyzed, with vibrational assignments supported by density functional theory

(DFT) calculations.[7] ^1H and ^{13}C NMR chemical shifts have also been calculated to aid in structural confirmation.[7]

Reactivity: **3-Amino-4-nitropyridine** is a valuable intermediate in organic synthesis.[4][5] The amino group can undergo reactions such as acylation, alkylation, and diazotization. The nitro group can be reduced to an amino group, providing a pathway to diamino-pyridines. The pyridine ring itself can participate in nucleophilic substitution reactions, often facilitated by the electron-withdrawing nitro group.

Safety and Handling

3-Amino-4-nitropyridine is a chemical that requires careful handling. The following safety precautions should be observed.

Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.[8]
- Causes skin and serious eye irritation.[8]
- May cause respiratory irritation.[8]

Precautionary Statements:

- Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- Wash skin thoroughly after handling.[2]
- Use only outdoors or in a well-ventilated area.[2]
- Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- If swallowed, call a POISON CENTER or doctor.[2]
- If on skin, wash with plenty of soap and water.[2]
- If in eyes, rinse cautiously with water for several minutes.[2]

- Store in a well-ventilated place and keep the container tightly closed.[2]

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this compound.

Visualizations

The following diagrams illustrate the chemical structure and a general synthesis workflow for a related isomer.

Caption: Chemical structure of **3-Amino-4-nitropyridine**.



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Caption: Synthesis workflow for 4-Amino-3-nitropyridine.

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